

Azaconazole Basic Properties & Stability Overview

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Compound Focus: Azaconazole

CAS No.: 60207-31-0

Cat. No.: S519984

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The core stability information for **azaconazole** is summarized in the table below.

Property	Description / Value	Significance / Condition
General Stability	Stable to light under normal storage conditions; stable at temperatures up to 220 °C. [1] [2]	Indicates robust thermal and light stability under standard handling.
Stability in Ketonic Solvents	Not stable. [1] [2]	A critical constraint for solvent selection in experimental design.
Melting Point	109.9 - 112.6 °C. [1] [3]	A key physical characteristic for identifying the pure compound.
Water Solubility	300 mg/L at 20 °C. [1] [3]	Classified as moderately soluble, informing formulation and dissolution protocols.

Experimental Design & Troubleshooting Guide

Based on the available data, here are key considerations for designing experiments and troubleshooting issues with **azaconazole**.

Solvent Selection and Handling

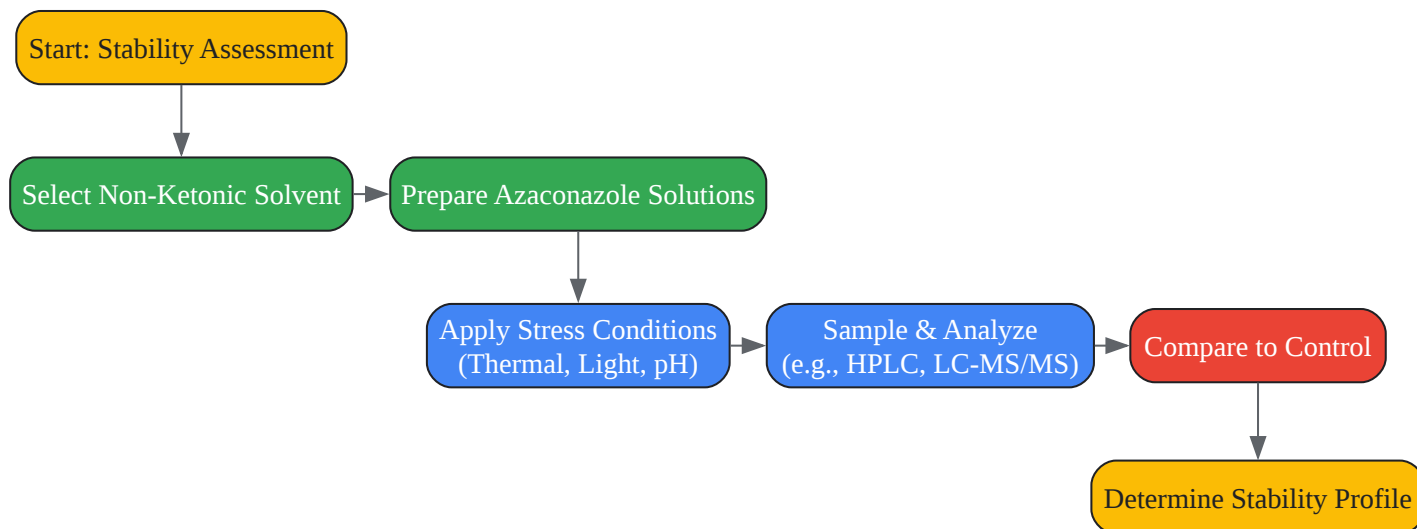
- **Avoid Ketonic Solvents:** The primary, explicitly stated instability of **azaconazole** is in ketonic solvents. [1] [2] Solvents like acetone should be avoided in formulations or during sample preparation.
- **Recommended Storage:** The compound should be stored in a cool place, with recommendations for **2 - 8 °C** or **0-6 °C**. [1] [4] Opened containers must be tightly sealed and kept upright to prevent leakage and degradation. [4]

Safety and Regulatory Considerations

- **Safety Profile:** **Azaconazole** is classified as harmful and carries hazard codes Xn. [1] [2] It may be harmful if swallowed, in contact with skin, or if inhaled, and can cause serious eye irritation. [4]
- **Personal Protective Equipment (PPE):** Handling requires wearing **protective gloves, clothing, and eye/face protection**. [4]
- **Regulatory Status:** Please note that **azaconazole** is **not approved** according to EC Regulation 1107/2009. [3]

Proposed Workflow for Stability Assessment

Given the lack of specific protocols for **azaconazole**, the following diagram outlines a general experimental workflow you can adapt to systematically investigate its stability.



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The specific analytical techniques referenced, such as **HPLC and LC-MS/MS**, are well-established methods for analyzing similar compounds and would be appropriate for this task. [5]

Key Takeaways for Researchers

- **Solvent Choice is Critical:** The most definitive stability information is to **avoid ketonic solvents** entirely.
- **Leverage Known Properties:** Use the provided data on melting point and solubility as benchmarks during experimentation.
- **Adopt a Systematic Workflow:** Employ the proposed stability assessment workflow to generate the specific data needed for your formulations.

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References

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